

In-depth Technical Guide: **trans-(1S,2S)-2-Aminocyclopentanol Hydrochloride**

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Compound of Interest

Compound Name: *trans-(1S,2S)-2-Aminocyclopentanol hydrochloride*

Cat. No.: B150881

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **trans-(1S,2S)-2-Aminocyclopentanol hydrochloride**, a pivotal chiral building block in modern organic and medicinal chemistry. The document details its chemical identity, structure, and key physicochemical properties. A thorough examination of a robust, multigram-scale enantioselective synthesis is presented, including a detailed experimental protocol. Furthermore, this guide elucidates the application of this compound as a chiral ligand in asymmetric catalysis, exemplified by a workflow for the enantioselective addition of diethylzinc to aldehydes. This guide is intended to be a valuable resource for researchers and professionals engaged in asymmetric synthesis and the development of novel therapeutics.

Chemical Identity and Structure

trans-(1S,2S)-2-Aminocyclopentanol hydrochloride is a chiral amino alcohol widely utilized as a precursor for chiral ligands and auxiliaries in asymmetric synthesis.^[1] Its specific stereochemistry makes it a valuable component in the synthesis of enantiomerically pure pharmaceuticals and other complex organic molecules.

CAS Number: 68327-04-8^[2]

Molecular Formula: $C_5H_{11}NO \cdot HCl$ [3]

Molecular Weight: 137.61 g/mol [3]

Structure:

Synonyms: (1S,2S)-trans-2-Aminocyclopentanol hydrochloride, (1S,2S)-2-Aminocyclopentan-1-ol hydrochloride [4]

Physicochemical Properties

A summary of the key physicochemical properties of **trans-(1S,2S)-2-Aminocyclopentanol hydrochloride** is provided in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
Physical State	Crystalline solid	[2]
Melting Point	191-196 °C	
Optical Purity	≥97.0% (GC)	
Storage Temperature	2-8°C, under inert gas (Nitrogen or Argon)	[2]

Experimental Protocols

Enantioselective Synthesis of trans-(1S,2S)-2-Aminocyclopentanol Hydrochloride

A highly efficient and practical method for the multigram-scale synthesis of enantioenriched trans-1,2-amino alcohols, including the title compound, has been developed. This protocol utilizes a (salen)Co(III)-catalyzed enantioselective addition of a carbamate to a meso-epoxide. [1]

Reaction Scheme:

Cyclopentene oxide reacts with phenyl carbamate in the presence of an oligomeric (salen)Co-OTf catalyst to yield a protected trans-1,2-amino alcohol. Subsequent basic deprotection and recrystallization as the hydrochloride salt affords the final product in high enantiomeric excess.
[\[1\]](#)

Detailed Protocol:

- Step 1: Catalytic Enantioselective Carbamate Addition:
 - To a solution of cyclopentene oxide in a suitable solvent, add phenyl carbamate.
 - Introduce the oligomeric (salen)Co-OTf catalyst (1 mol%).
 - Stir the reaction mixture at the appropriate temperature until completion, monitored by TLC or GC.
- Step 2: Deprotection and Salt Formation:
 - Upon completion of the catalytic reaction, subject the reaction mixture to basic conditions (e.g., NaOH solution) to deprotect the amine.
 - Extract the free amino alcohol into an organic solvent.
 - Acidify the organic extract with hydrochloric acid to precipitate the hydrochloride salt.
- Step 3: Purification:
 - Collect the precipitated solid by filtration.
 - Recrystallize the crude product from a suitable solvent system to yield **trans-(1S,2S)-2-Aminocyclopentanol hydrochloride** with >99% enantiomeric excess.[\[1\]](#)

Quantitative Data for Synthesis:

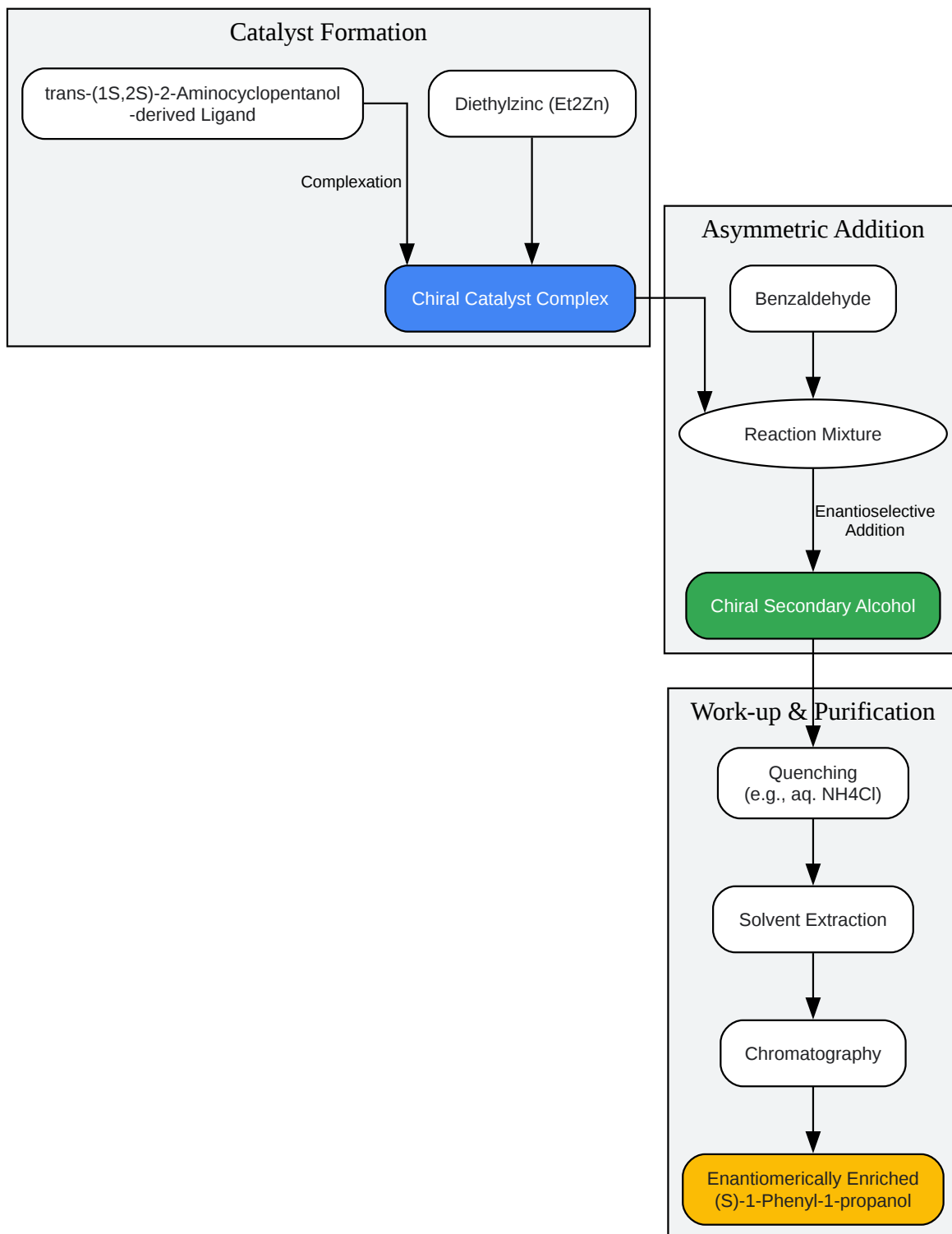
Parameter	Value	Reference
Catalyst Loading	1 mol %	[1]
Scale	Multigram	[1]
Enantiomeric Excess (ee)	>99%	[1]

Applications in Asymmetric Synthesis

trans-(1S,2S)-2-Aminocyclopentanol and its derivatives are valuable as chiral ligands in a variety of asymmetric catalytic reactions. One notable application is in the enantioselective addition of organozinc reagents to aldehydes, a fundamental carbon-carbon bond-forming reaction.[\[5\]](#)

Experimental Workflow: Enantioselective Addition of Diethylzinc to Benzaldehyde

The following workflow outlines the use of a chiral ligand derived from trans-(1S,2S)-2-aminocyclopentanol in the enantioselective addition of diethylzinc to benzaldehyde.



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Caption: Workflow for the enantioselective addition of diethylzinc to benzaldehyde using a chiral ligand.

Conclusion

trans-(1S,2S)-2-Aminocyclopentanol hydrochloride is a well-established and highly valuable chiral building block. Its efficient enantioselective synthesis makes it readily accessible for a wide range of applications. As demonstrated, its utility as a precursor to chiral ligands for asymmetric catalysis highlights its importance in the synthesis of enantiomerically pure molecules for the pharmaceutical and fine chemical industries. The protocols and data presented in this guide serve as a valuable resource for scientists and researchers in the field.

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